

Toxicological Profile of Bis(ethylamino)-tert-butylamino-s-triazine in Non-Target Organisms

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Compound of Interest

Compound Name: Bis(ethylamino)-tert-butylamino-s-triazine

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An In-Depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological profile of **Bis(ethylamino)-tert-butylamino-s-triazine**, commonly known as terbuthylazine, in non-target organisms. Terbuthylazine is a selective pre- and post-emergence herbicide belonging to the s-triazine chemical family, widely used for the control of a broad spectrum of annual and perennial grass and broadleaf weeds.^{[1][2]} Its extensive use has led to its presence in various environmental compartments, necessitating a thorough understanding of its potential impact on non-target species.^{[3][4]} This document summarizes key quantitative toxicological data, details relevant experimental protocols, and visualizes the primary mechanism of action and experimental workflows.

Ecotoxicological Data Summary

The ecotoxicity of terbuthylazine varies significantly across different non-target organisms, with plants and algae being the most sensitive groups due to its herbicidal mode of action.^[5] The following tables summarize the quantitative data on the acute and chronic toxicity of terbuthylazine to a range of non-target aquatic and terrestrial organisms.

Table 1: Aquatic Toxicity of Terbuthylazine

Organism Group	Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	LC50	3.6 - 7.6	96 hours	[5]
Cyprinus carpio (Common Carp)	35-day LC50	10.9	35 days	[6]	
Cyprinus carpio (Common Carp)	NOEC	0.0001	35 days	[6]	
Cyprinus carpio (Common Carp)	LOEC	0.002	35 days	[6]	
Invertebrates	Daphnia magna (Water Flea)	LC50	39.4	48 hours	[5]
Daphnia magna (Water Flea)	21-day NOEC	0.21	21 days	[5]	
Mysid Shrimp	LC50	0.092	96 hours	[5]	
Mysid Shrimp	MATC	0.13	Life-cycle	[5]	
Oyster	LC50	Similar to fish (3.6-7.6)	-	[5]	
Algae/Plants	Green Alga	EC50	0.02	-	[5]
Aquatic Plant	EC50	0.23	-	[5]	

Lemna minor (Duckweed)	CL50;48h	0.2	48 hours	[7]
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LC50: Lethal Concentration, 50%; EC50: Effect Concentration, 50%; NOEC: No Observed Effect Concentration; LOEC: Lowest Observed Effect Concentration; MATC: Maximum Allowable Toxicant Concentration.

Table 2: Terrestrial Toxicity of Terbuthylazine

Organism Group	Species	Endpoint	Value (mg/kg soil)	Exposure Duration	Reference
Birds	Anas platyrhynchos (Mallard Duck)	Acute Oral LD50	>2510 mg/kg	-	[5]
Colinus virginianus (Bobwhite Quail)		Acute Oral LD50	>2510 mg/kg	-	[5]
Invertebrates	Apis mellifera (Honeybee)	Oral/Contact LD50	>100 µg/bee	-	[5]
Earthworm	LC50	210 & >1000	-		[5]
Enchytraeids	NOEL	1.0 g a.i./m ²	-		[8]
Gamasid Mites	NOEL	2.4 and 5.0 g a.i./m ²	-		[8]
Oppioid Mites	LC50 (Filter paper test)	14.5 g a.i./m ²	-		[8]

LD50: Lethal Dose, 50%; NOEL: No Observed Effect Level.

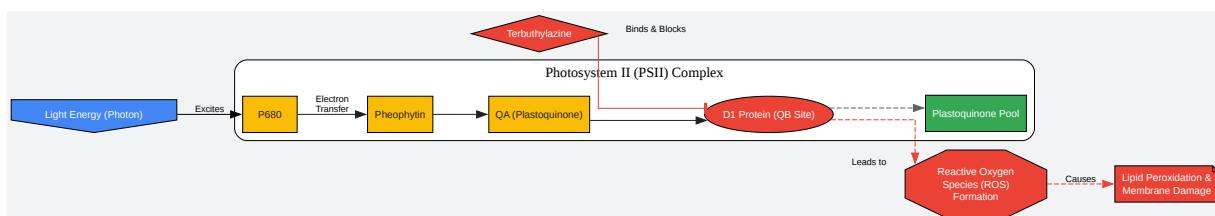
Sublethal Effects in Non-Target Organisms

Beyond direct mortality, terbuthylazine exposure can induce a range of sublethal effects. In fish, these include oxidative stress, mitochondrial and lysosomal destabilization, cytotoxicity, and DNA damage, even at environmentally relevant concentrations.[9] Studies on zebrafish (*Danio rerio*) have shown that terbuthylazine can lead to an increase in thiobarbituric acid reactive substances (TBARS) and protein carbonyls, a decrease in antioxidants, and enhanced apoptosis.[9] Histopathological changes have been observed in the liver and kidneys of fish exposed to terbuthylazine.[6][10][11] For instance, in common carp, exposure to a metabolite, terbuthylazine-2-hydroxy, caused damage to caudal kidney tubules.[6]

In aquatic invertebrates, such as the red swamp crayfish (*Procambarus clarkii*), a degradation product of terbuthylazine, terbuthylazine-desethyl, has been shown to affect the biochemical profile, antioxidant system, and cause oxidative stress and histopathological changes in the hepatopancreas.[12]

Mechanism of Action

The primary mode of action for terbuthylazine, like other s-triazine herbicides, is the inhibition of photosynthesis.[1][13][14] It specifically targets Photosystem II (PSII), a key protein complex in the thylakoid membranes of chloroplasts.[1] Terbuthylazine binds to the QB site on the D1 protein of the PSII complex, thereby blocking the electron transport from the primary quinone acceptor (QA) to the secondary quinone acceptor (QB).[14][15] This interruption of the electron flow halts the process of photosynthesis, leading to the formation of reactive oxygen species, which cause lipid peroxidation and subsequent destruction of cell membranes, ultimately resulting in plant death.[16]



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Mechanism of Action of Terbuthylazine in Photosystem II.

Experimental Protocols

The toxicological data presented in this guide are derived from studies that largely follow standardized testing guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are outlines of the key experimental protocols relevant to the assessment of terbuthylazine's effects on non-target organisms.

Fish, Juvenile Growth Test (OECD Guideline 215)

This test is designed to assess the effects of prolonged exposure to a chemical on the growth of juvenile fish.[6][9][10]

- **Test Organism:** Commonly used species include zebrafish (*Danio rerio*) or rainbow trout (*Oncorhynchus mykiss*).[6][9]
- **Test Duration:** 28 days.[6][10]
- **Procedure:** Juvenile fish in their exponential growth phase are exposed to a range of sublethal concentrations of the test substance (typically 5 concentrations and a control) in water.[6][10] The test is preferably conducted under flow-through or semi-static conditions.[6] Fish are weighed at the beginning and end of the test.[6][11]
- **Endpoints:**
 - **Mortality and Abnormalities:** Fish are observed daily for survival, and any abnormal appearance or behavior is recorded.[6][11]
 - **Growth:** The primary endpoint is the effect on growth, calculated as the specific growth rate.[6]
 - **Data Analysis:** The data are used to determine the No Observed Effect Concentration (NOEC), the Lowest Observed Effect Concentration (LOEC), and the concentration that causes a certain percentage (x%) of variation in growth rate (ECx).[6][10]

Daphnia sp. Chronic Immobilization and Reproduction Test (Based on OECD Guideline 211)

This test evaluates the chronic effects of a substance on the immobilization, survival, and reproduction of *Daphnia magna*.

- Test Organism: *Daphnia magna* neonates (<24 hours old).
- Test Duration: 21 days.[\[8\]](#)
- Procedure: Individual daphnids are exposed to a series of test substance concentrations in a static-renewal system.[\[8\]](#) The test medium is renewed periodically, and the daphnids are fed with algae.
- Endpoints:
 - Parental Mortality: Survival of the original daphnids is recorded.
 - Reproduction: The total number of live offspring produced per surviving parent is the primary measure of reproductive success.
 - Data Analysis: The results are used to determine the ECx for reproduction and the NOEC/LOEC for both survival and reproduction.

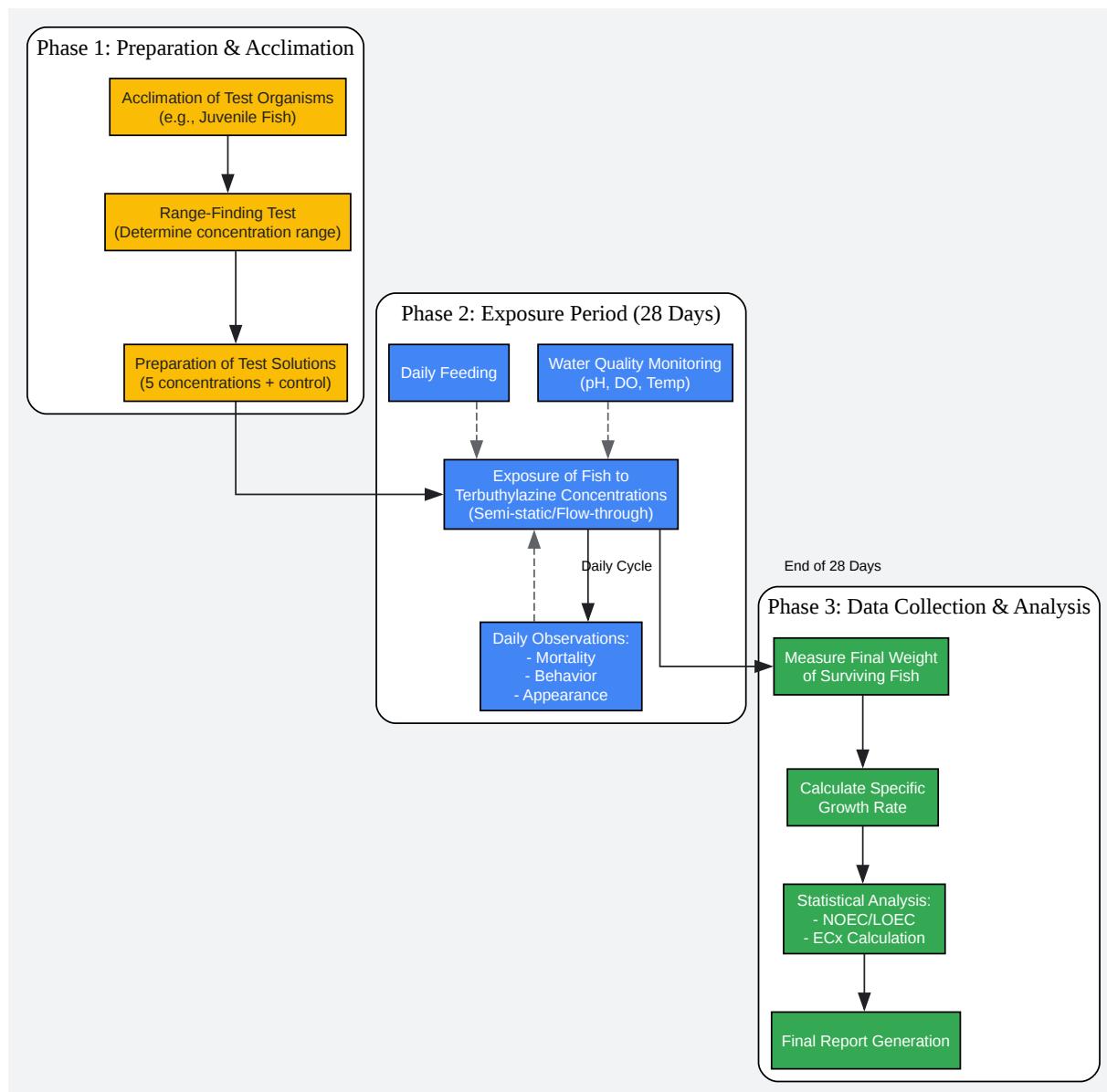
Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD Guideline 201)

This test determines the effects of a substance on the growth of freshwater microalgae or cyanobacteria.[\[3\]](#)[\[17\]](#)

- Test Organism: Recommended species include *Pseudokirchneriella subcapitata* and *Desmodesmus subspicatus*.[\[17\]](#)
- Test Duration: Typically 72 hours.[\[3\]](#)[\[17\]](#)
- Procedure: Exponentially growing algal cultures are exposed to at least five concentrations of the test substance in batch cultures under continuous illumination and nutrient-sufficient

conditions.[3][18]

- Endpoints:
 - Growth Inhibition: The primary endpoint is the inhibition of growth, which is quantified by measuring the algal biomass over time.[13][18]
 - Response Variables: Two response variables are typically calculated: the average specific growth rate and the yield (biomass at the end of the test).[13]
 - Data Analysis: The data are used to calculate the EC50 value for growth inhibition.[7]



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Generalized Workflow for a Fish Juvenile Growth Test (OECD 215).

Conclusion

Bis(ethylamino)-tert-butylamino-s-triazine (terbuthylazine) exhibits a toxicological profile characteristic of a photosystem II inhibiting herbicide, with high toxicity to aquatic and terrestrial plants. Its toxicity to non-target fauna varies, with aquatic invertebrates such as mysid shrimp showing high sensitivity. Sublethal effects, including oxidative stress and histopathological damage, can occur in fish and invertebrates at environmentally relevant concentrations. The standardized experimental protocols outlined in this guide provide a framework for the continued assessment of the environmental risks associated with terbuthylazine and other s-triazine herbicides. This information is critical for researchers, scientists, and drug development professionals in evaluating the environmental safety of chemical compounds.

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